

# An In-depth Technical Guide to Disodium Sulfosuccinate: Molecular Structure and Surfactant Properties

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## Compound of Interest

Compound Name: *Disodium sulfosuccinate*

Cat. No.: *B1172014*

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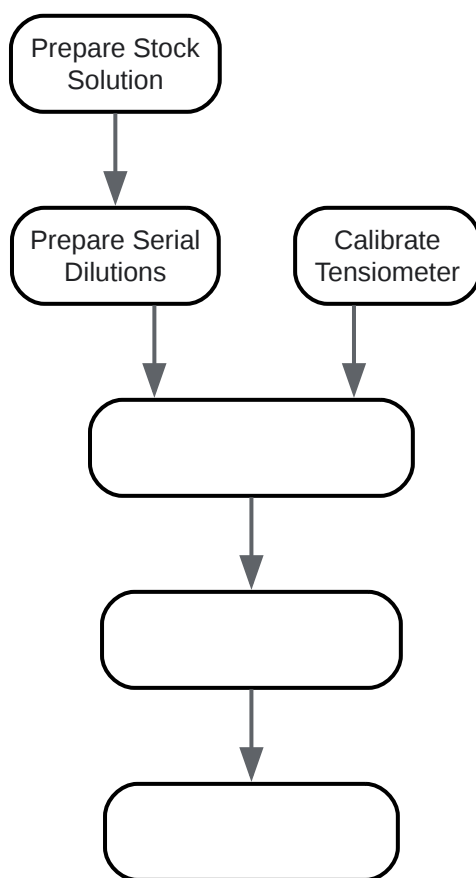
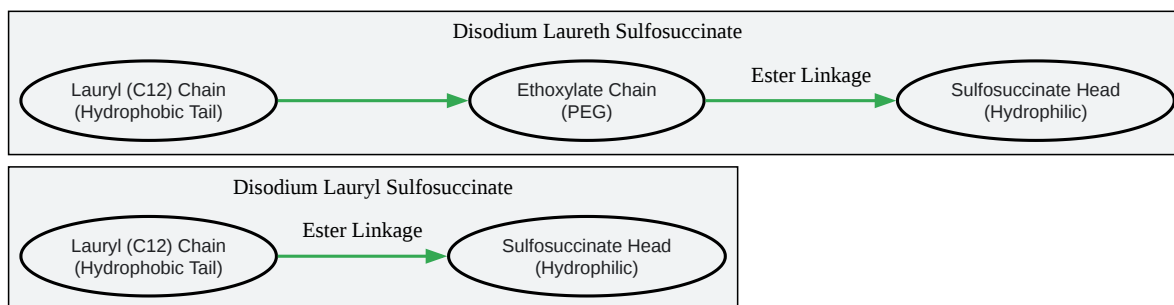
This technical guide provides a comprehensive overview of the molecular structure and surfactant properties of **disodium sulfosuccinates**, a class of anionic surfactants widely utilized in various scientific and industrial applications, including pharmaceuticals and personal care products. This document delves into the key characteristics of two prominent members of this family: Disodium Lauryl Sulfosuccinate and Disodium Laureth Sulfosuccinate.

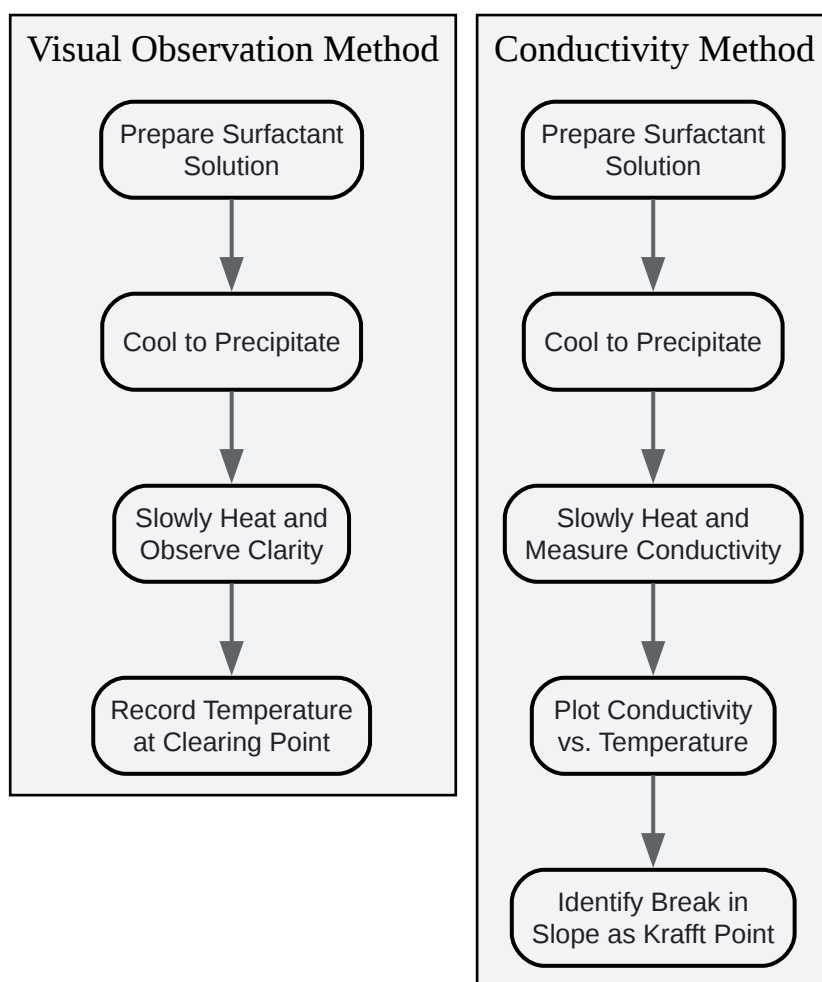
## Molecular Structure

**Disodium sulfosuccinates** are characterized by a hydrophilic sulfosuccinate head group and a hydrophobic alkyl chain. The general structure consists of a succinic acid backbone that is esterified with a fatty alcohol and sulfonated. The presence of two carboxylate groups and a sulfonate group imparts a strong anionic charge and significant water solubility.

Disodium Lauryl Sulfosuccinate possesses a C12 alkyl chain (lauryl group) directly esterified to the succinic acid moiety. Its structure lacks an ethoxylated chain.

Disodium Laureth Sulfosuccinate, in contrast, features a lauryl group that is first ethoxylated (reacted with ethylene oxide) before being esterified to the sulfosuccinic acid. The degree of ethoxylation can vary, which influences its properties. The presence of the ether linkages in the polyethylene glycol chain enhances its water solubility and affects its interfacial properties.





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